

Essential Safety and Logistics for Handling 2-Fluoro-4-(methylthio)aniline

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Compound of Interest

Compound Name: 2-Fluoro-4-(methylthio)aniline

Cat. No.: B1322091

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Operation, and Disposal of **2-Fluoro-4-(methylthio)aniline**.

This document provides critical safety protocols and logistical plans for the laboratory use of **2-Fluoro-4-(methylthio)aniline** (CAS RN: 76180-33-1). Adherence to these guidelines is paramount for ensuring personnel safety and minimizing environmental impact. The information herein is compiled from safety data for the compound and general best practices for handling aromatic amines, organofluorine, and organosulfur compounds.

I. Chemical Safety and Hazard Information

2-Fluoro-4-(methylthio)aniline is classified with the GHS07 pictogram, indicating that it can cause skin and eye irritation, is harmful if swallowed, and may cause respiratory irritation.^{[1][2]}

Hazard Statements:

- H302: Harmful if swallowed.^{[1][2]}
- H315: Causes skin irritation.^{[1][2]}
- H319: Causes serious eye irritation.^{[1][2]}
- H335: May cause respiratory irritation.^{[1][2]}

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]

II. Physical and Chemical Properties

A comprehensive summary of the known physical and chemical properties of **2-Fluoro-4-(methylthio)aniline** is provided below. It is important to note that some physical data, such as boiling point and density, are not readily available in the searched literature.

Property	Value	Source
CAS Number	76180-33-1	[1]
Molecular Formula	C ₇ H ₈ FNS	[3]
Molecular Weight	157.21 g/mol	[3]
Physical Form	Liquid	[1]
Boiling Point	Data not available	
Density	Data not available	
Vapor Pressure	Data not available	
Storage Temperature	Room temperature, in a dark, inert atmosphere	[1]

III. Occupational Exposure Limits

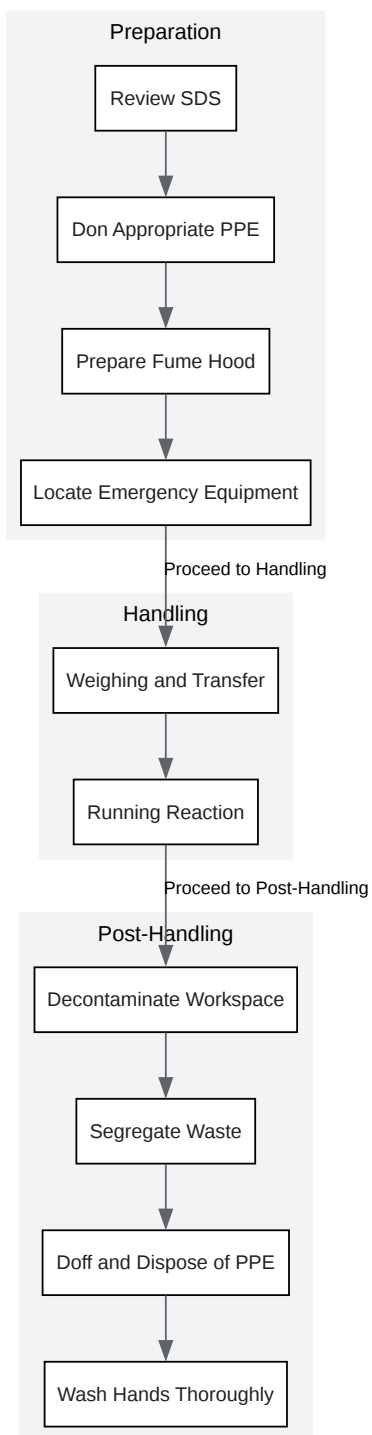
Specific occupational exposure limits (OELs) for **2-Fluoro-4-(methylthio)aniline** have not been established. However, due to its classification as a substituted aniline, it is prudent to handle it with the same caution as aniline, for which exposure limits have been set.

Parameter	Value	Jurisdiction
OSHA PEL (Aniline)	5 ppm (19 mg/m ³) TWA [skin]	US OSHA[4][5]
NIOSH REL (Aniline)	Potential occupational carcinogen	US NIOSH[5]
ACGIH TLV (Aniline)	2 ppm (7.6 mg/m ³) TWA [skin]	ACGIH[5]

IV. Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for the safe handling of **2-Fluoro-4-(methylthio)aniline**. The following workflow outlines the necessary steps from preparation to post-handling.

Operational Workflow for Handling 2-Fluoro-4-(methylthio)aniline

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Caption: Operational Workflow for Handling **2-Fluoro-4-(methylthio)aniline**

1. Pre-Handling Preparation:

- Review Safety Data Sheet (SDS): Before commencing any work, thoroughly review the SDS for **2-Fluoro-4-(methylthio)aniline**.
- Personal Protective Equipment (PPE): Don the appropriate PPE as detailed in the table below.
- Fume Hood Preparation: Ensure a certified chemical fume hood is operational and the work area within it is clean and uncluttered.
- Emergency Equipment: Confirm the location and functionality of the nearest safety shower, eyewash station, and fire extinguisher.

2. Handling:

- Weighing and Transfer: Conduct all weighing and transfers of the chemical inside the chemical fume hood to minimize inhalation exposure. Use a disposable weighing boat.
- Running Reactions: All reactions involving this compound must be performed within the fume hood. Ensure all glassware is properly secured.

3. Post-Handling:

- Decontamination: Wipe down the work surface inside the fume hood with an appropriate solvent (e.g., isopropanol) followed by a soap and water solution.
- Waste Segregation: Segregate all waste streams as outlined in the disposal plan.
- PPE Removal: Doff PPE in the correct order to avoid cross-contamination. Dispose of single-use PPE in the designated waste stream.
- Personal Hygiene: Wash hands thoroughly with soap and water after removing gloves.

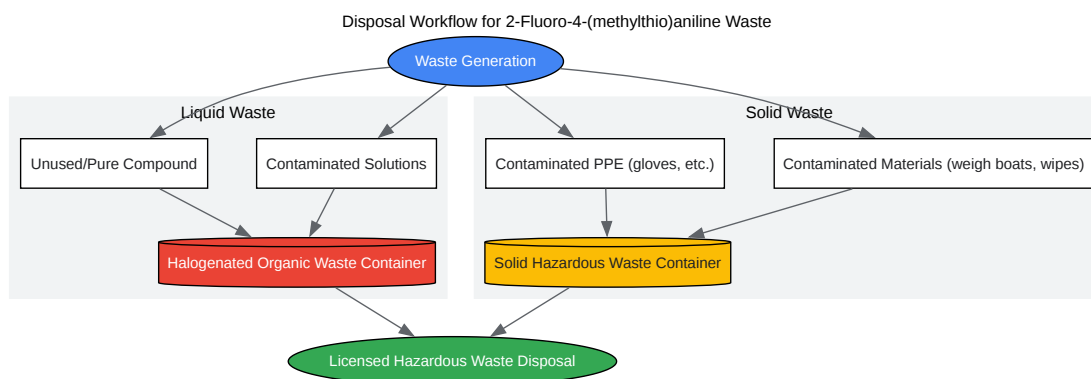
V. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

Protection Level	Equipment	Purpose
Engineering Controls	Certified Chemical Fume Hood	To minimize inhalation of vapors.
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield provides broader facial protection.
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene, double-gloved)	To prevent skin contact. It is advisable to wear two pairs of gloves (double-gloving) and change the outer glove frequently.
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination.
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills.
Respiratory Protection	NIOSH-Approved Respirator	Required if working outside of a fume hood or if engineering controls are insufficient. The type of respirator will depend on the specific operational conditions.

VI. Disposal Plan

Proper disposal of **2-Fluoro-4-(methylthio)aniline** and its associated waste is critical to prevent environmental contamination and ensure regulatory compliance.



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Caption: Disposal Workflow for **2-Fluoro-4-(methylthio)aniline** Waste

1. Waste Segregation:

- Liquid Waste:
 - Collect all unused **2-Fluoro-4-(methylthio)aniline** and solutions containing it in a dedicated, clearly labeled, and sealed "Halogenated Organic Waste" container.
 - Do not mix with non-halogenated waste streams.
- Solid Waste:
 - All disposable items contaminated with **2-Fluoro-4-(methylthio)aniline**, such as gloves, weighing boats, and paper towels, must be placed in a designated "Solid Hazardous Waste" container.

2. Container Management:

- All waste containers must be kept closed when not in use.
- Label containers with "Hazardous Waste," the full chemical name "**2-Fluoro-4-(methylthio)aniline**," and the approximate concentration and volume.

3. Final Disposal:

- All waste must be disposed of through a licensed hazardous waste disposal company.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Never dispose of this chemical down the drain.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 2-Fluoro-4-(methylthio)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1322091#personal-protective-equipment-for-handling-2-fluoro-4-methylthio-aniline]

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